

"proper handling and storage techniques for Ethyl diphenylphosphinite"

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Compound of Interest

Compound Name: Ethyl dibutylphosphinite

Cat. No.: B15469441

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Technical Support Center: Ethyl Diphenylphosphinite

This technical support center provides guidance for researchers, scientists, and drug development professionals on the proper handling and storage of Ethyl diphenylphosphinite (CAS No. 719-80-2).

Troubleshooting Guide

This guide addresses specific issues that may arise during the handling and use of Ethyl diphenylphosphinite.

Question: I opened a new bottle of Ethyl diphenylphosphinite and it appears slightly yellow. Is it still usable?

Answer: Ethyl diphenylphosphinite is typically a colorless to light yellow liquid.^[1] A slight yellow tinge does not necessarily indicate significant degradation. However, it is sensitive to air and moisture, which can lead to degradation over time.^{[1][2]} If the compound has been stored correctly in a tightly sealed container under an inert atmosphere and refrigerated, the color is likely within acceptable limits. For critical applications, it is advisable to verify the purity via techniques like NMR or GC-MS before use.

Question: My reaction yield is lower than expected when using Ethyl diphenylphosphinite as a ligand. What could be the cause?

Answer: Lower than expected yields in reactions involving Ethyl diphenylphosphinite can stem from several factors:

- **Reagent Quality:** The compound is sensitive to air and moisture, and improper storage can lead to degradation.^{[1][2]} Ensure that the reagent has been stored under an inert atmosphere (e.g., nitrogen or argon) and at the recommended refrigerated temperature.^{[3][4]}
- **Reaction Setup:** Due to its sensitivity, reactions should be set up under strictly anhydrous and anaerobic conditions. Use oven-dried glassware and degassed solvents.
- **Incompatible Reagents:** Ethyl diphenylphosphinite is incompatible with strong oxidizing agents.^[3] Ensure that your reaction components are compatible.

Question: I accidentally left the container of Ethyl diphenylphosphinite open on the bench for a short period. Is it compromised?

Answer: Ethyl diphenylphosphinite is sensitive to air and moisture, and exposure can lead to degradation.^{[1][2]} The extent of degradation depends on the duration of exposure and the ambient humidity. For non-critical applications, the material might still be usable, but for sensitive reactions, it is best to use a fresh, unexposed sample to ensure reproducibility and high yields. If you suspect significant exposure, it is recommended to purify the reagent or use a new batch.

Frequently Asked Questions (FAQs)

What is the proper storage temperature for Ethyl diphenylphosphinite?

Ethyl diphenylphosphinite should be stored in a refrigerator at temperatures between 2-8°C (35.6-46.4°F).^{[5][6]} Some sources also recommend temperatures between 0-6°C.^[1]

What are the key safety precautions when handling Ethyl diphenylphosphinite?

When handling Ethyl diphenylphosphinite, it is crucial to wear appropriate personal protective equipment (PPE), including chemical safety goggles, gloves, and a lab coat.^{[3][6]} Work in a

well-ventilated area or a fume hood. Avoid breathing vapors, mist, or gas.[3][7]

What should I do in case of accidental skin or eye contact?

- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[3][7]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3][7] Seek medical attention in both cases.[3][7]

How should I handle spills of Ethyl diphenylphosphinite?

For small spills, absorb the material with an inert substance like dry sand or earth and place it into a chemical waste container.[3]

What are the decomposition products of Ethyl diphenylphosphinite?

Decomposition of Ethyl diphenylphosphinite can produce phosphine, carbon monoxide, carbon dioxide, and oxides of phosphorus.[3][7]

Quantitative Data Summary

Property	Value
CAS Number	719-80-2
Molecular Formula	C14H15OP
Molecular Weight	230.24 g/mol [1]
Appearance	Colorless to light yellow liquid[1]
Boiling Point	179-180 °C at 14 mmHg[1]
Density	1.066 g/mL at 25 °C[1][5]
Refractive Index	n _{20/D} 1.59[5]
Storage Temperature	2-8°C[5][6]
Flash Point	113 °C (235.4 °F) - closed cup[5][6]

Experimental Protocol: Suzuki-Miyaura Coupling Using Ethyl Diphenylphosphinite as a Ligand

This protocol provides a general methodology for a Suzuki-Miyaura cross-coupling reaction.

Note: This is a representative protocol and may require optimization for specific substrates.

Materials:

- Aryl halide (1.0 mmol)
- Arylboronic acid (1.2 mmol)
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$) (0.02 mmol)
- Ethyl diphenylphosphinite (0.04 mmol)
- Potassium carbonate (K_2CO_3) (2.0 mmol)
- Toluene/Water (4:1 mixture, 10 mL), degassed
- Anhydrous sodium sulfate or magnesium sulfate
- Standard laboratory glassware (Schlenk flask, condenser, etc.)
- Inert atmosphere setup (Nitrogen or Argon)

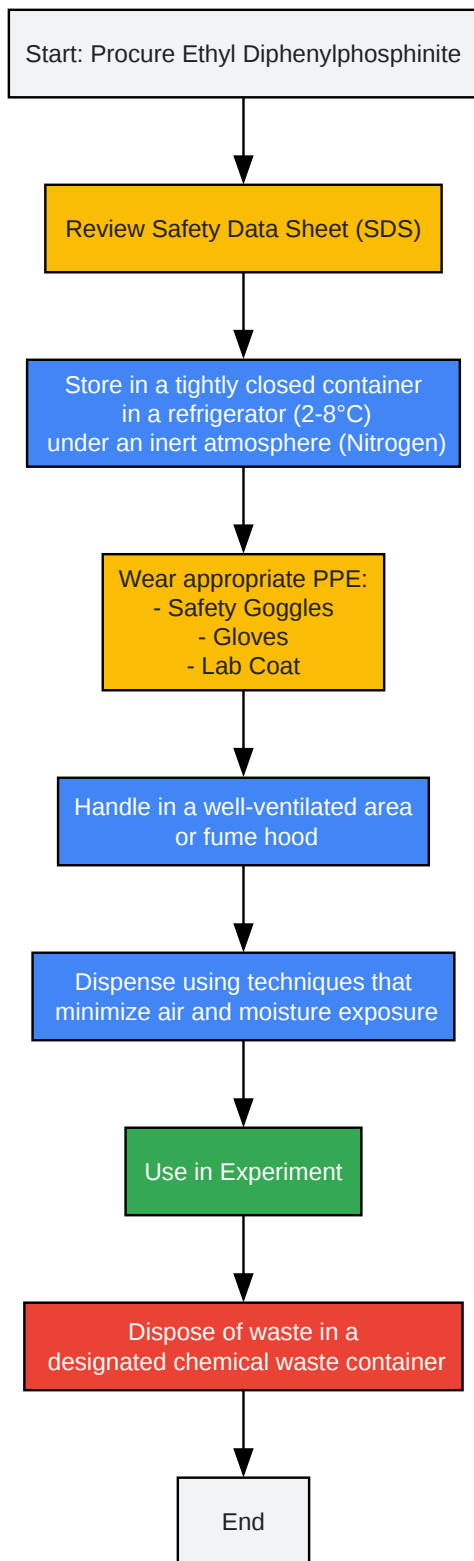
Procedure:

- Glassware Preparation: Ensure all glassware is thoroughly oven-dried and allowed to cool under an inert atmosphere.
- Reaction Setup: To a Schlenk flask under an inert atmosphere, add the aryl halide, arylboronic acid, potassium carbonate, and palladium(II) acetate.
- Ligand Addition: In a separate vial under an inert atmosphere, prepare a solution of Ethyl diphenylphosphinite in a small amount of the degassed solvent. Add this solution to the Schlenk flask.

- Solvent Addition: Add the degassed toluene/water solvent mixture to the Schlenk flask.
- Reaction: Heat the reaction mixture to the desired temperature (e.g., 80-100 °C) and stir until the reaction is complete (monitor by TLC or GC-MS).
- Workup: Cool the reaction mixture to room temperature. Add water and extract with an organic solvent (e.g., ethyl acetate). Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate or magnesium sulfate.
- Purification: Filter the drying agent and concentrate the solvent under reduced pressure. Purify the crude product by column chromatography on silica gel.

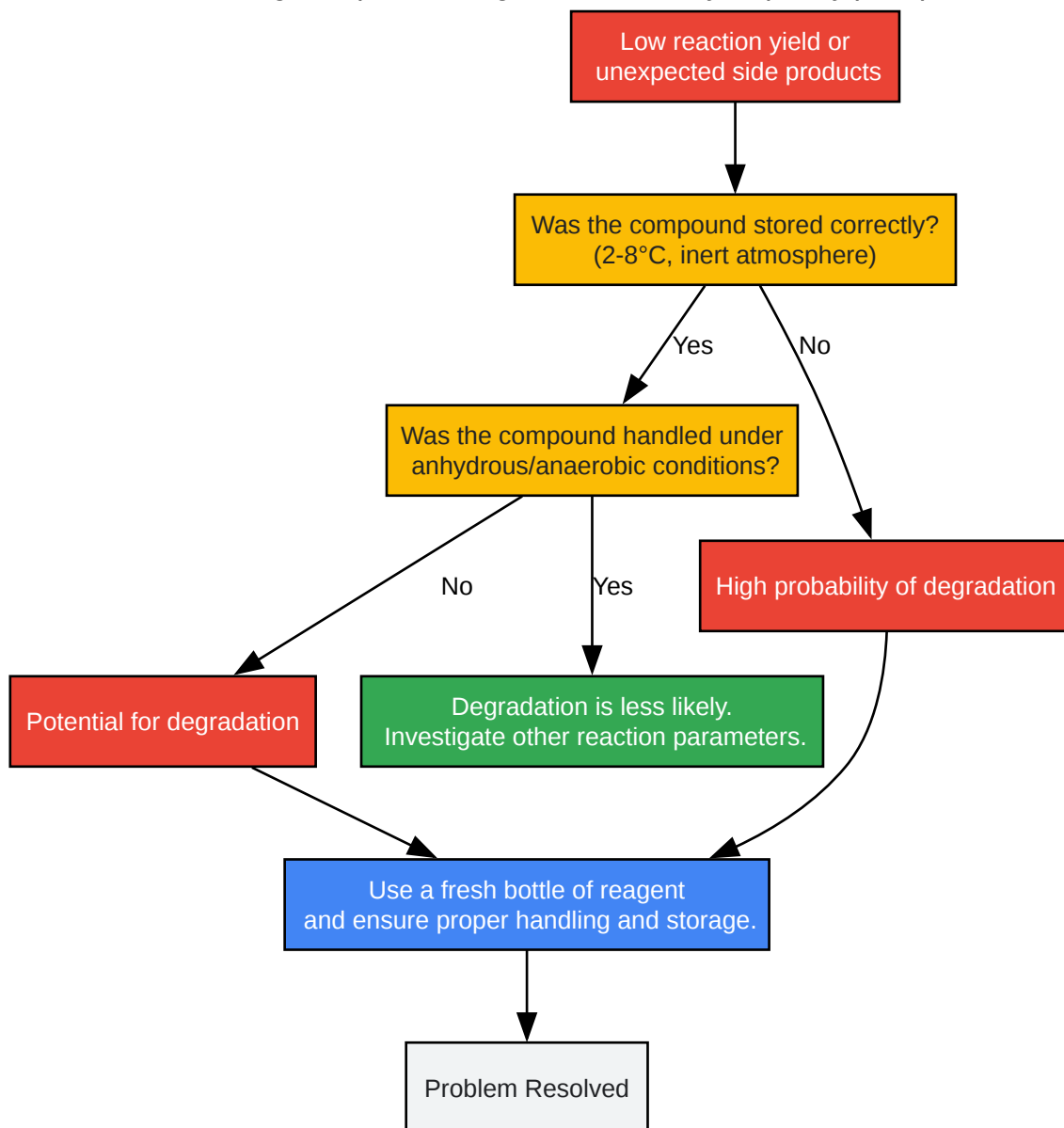
Visualizations

Workflow for Safe Handling and Storage of Ethyl Diphenylphosphinite

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Caption: Safe Handling and Storage Workflow.

Troubleshooting: Suspected Degradation of Ethyl Diphenylphosphinite



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Caption: Troubleshooting Degradation Issues.

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